

N,N-bis(2-hydroxyethyl) tridecylamine: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N,N-bis (2-hydroxyethyl) tridecylamine*

CAS No.: 68155-05-5

Cat. No.: B1266714

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An In-depth Technical Guide on the Core Chemical Properties, Synthesis, and Analysis of N,N-bis(2-hydroxyethyl) tridecylamine for Researchers, Scientists, and Drug Development Professionals.

N,N-bis(2-hydroxyethyl) tridecylamine is a tertiary amine featuring a C13 alkyl chain and two hydroxyethyl groups attached to the nitrogen atom. This amphiphilic structure imparts surfactant properties, making it a subject of interest for various industrial applications. While its direct role in drug development is not extensively documented, its properties as a non-ionic surfactant suggest potential applications in formulation and delivery systems. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, and analytical methodologies, drawing from available data and information on closely related long-chain N,N-bis(2-hydroxyethyl) alkylamines.

Chemical and Physical Properties

N,N-bis(2-hydroxyethyl) tridecylamine is typically a white to off-white solid or a colorless to pale yellow viscous liquid at room temperature.^[1] Its identity is defined by the molecular formula

C₁₇H₃₇NO₂ and a molecular weight of approximately 287.48 g/mol .[2][3] There are multiple CAS numbers associated with this chemical name, including 68155-05-5 and 18312-57-7, which may refer to the specific compound or a mixture of N,N-bis(2-hydroxyethyl) C10-C16 alkylamines.[4]

Table 1: Physicochemical Properties of N,N-bis(2-hydroxyethyl) tridecylamine

Property	Value	Source
Molecular Formula	C ₁₇ H ₃₇ NO ₂	[2][3]
Molecular Weight	287.48 g/mol	[2]
IUPAC Name	2-[2-hydroxyethyl(tridecyl)amino]ethanol	[5]
Appearance	White to off-white solid; Colorless to pale yellow viscous liquid	[1]
Melting Point	94-96 °C (for CAS 18312-57-7)	
Solubility	Slightly soluble in chloroform and methanol	[1]
Topological Polar Surface Area	43.7 Å ²	[5]

Spectroscopic Data

Detailed experimental spectroscopic data for N,N-bis(2-hydroxyethyl) tridecylamine is not readily available in the public domain. However, data from analogous long-chain N,N-bis(2-hydroxyethyl) alkylamines can provide valuable insights for structural characterization.

Mass Spectrometry (MS): The mass spectrum of the closely related N,N-Bis(2-hydroxyethyl) dodecylamine shows a characteristic fragmentation pattern that can be used for identification. [6] The fragmentation of N,N-bis(2-hydroxyethyl) tridecylamine is expected to follow a similar pattern, with the molecular ion peak and fragments corresponding to the loss of hydroxyethyl groups and cleavage of the alkyl chain.

Infrared (IR) Spectroscopy: The FTIR spectrum of a similar compound, bis(2-hydroxyethylammonium) stearate, shows characteristic absorption bands.^[7] For N,N-bis(2-hydroxyethyl) tridecylamine, the following peaks can be anticipated:

- A broad O-H stretching band around 3300-3500 cm^{-1} due to the hydroxyl groups.
- C-H stretching bands from the tridecyl chain in the region of 2850-2960 cm^{-1} .
- A C-N stretching vibration around 1020–1220 cm^{-1} .^[7]

Nuclear Magnetic Resonance (NMR) Spectroscopy: While specific NMR data for the tridecyl derivative is unavailable, the ^1H NMR spectrum of bis(2-hydroxyethylammonium) stearate provides a reference for the types of signals to expect.^[7] For N,N-bis(2-hydroxyethyl) tridecylamine, the ^1H NMR spectrum in a suitable solvent would likely show:

- A triplet corresponding to the terminal methyl group of the tridecyl chain.
- A broad multiplet for the methylene groups of the alkyl chain.
- Triplets corresponding to the methylene groups of the hydroxyethyl moieties (-N-CH₂-CH₂-OH).
- A signal for the hydroxyl protons, which may be broad and its chemical shift dependent on concentration and solvent.

Experimental Protocols

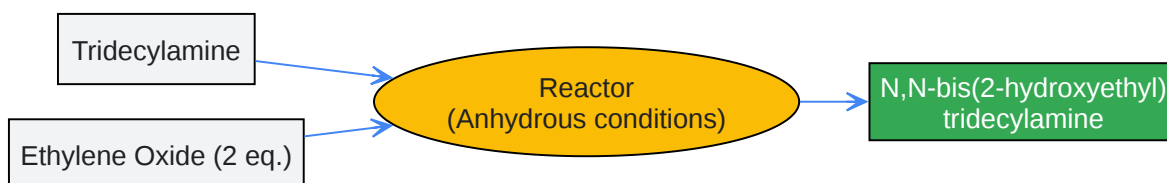
Synthesis

The synthesis of N,N-bis(2-hydroxyethyl) alkylamines can be achieved through two primary routes: the ethoxylation of the corresponding primary amine or the amidation of the corresponding carboxylic acid with diethanolamine.^[8]

Method 1: Ethoxylation of Tridecylamine

This method involves the reaction of tridecylamine with two molar equivalents of ethylene oxide.^[9]

- Reaction Workflow:



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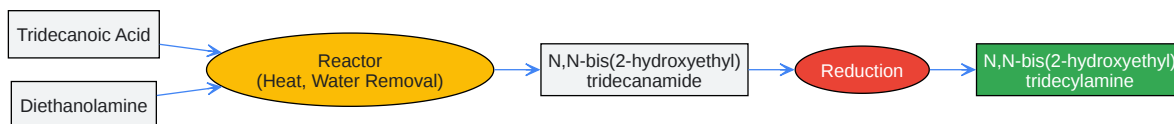
Ethoxylation of Tridecylamine Workflow

- Detailed Protocol (Adapted from a general procedure for alkylamine ethoxylation)[9]:
 - Charge a pressure-rated reactor with tridecylamine.
 - Dry the amine and the reactor by heating to 100-150 °C under a nitrogen purge or vacuum until the water content is below 0.1%.
 - Cool the reactor to the desired reaction temperature.
 - Introduce two molar equivalents of ethylene oxide into the reactor at a controlled rate, maintaining the reaction temperature. This initial reaction to form the bis-hydroxyethyl derivative typically does not require a catalyst.
 - After the addition is complete, allow the reaction to proceed for a specified digestion period.
 - Purge the reactor with nitrogen to remove any unreacted ethylene oxide.
 - The crude product can be used as is or purified further.

Method 2: Amidation of Tridecanoic Acid with Diethanolamine

This method involves the condensation reaction between tridecanoic acid and diethanolamine.
[8]

- Reaction Workflow:



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Amidation and Reduction Synthesis Workflow

- Detailed Protocol (Conceptual, based on similar reactions):
 - Combine tridecanoic acid and a slight excess of diethanolamine in a reaction vessel equipped with a stirrer, thermometer, and a Dean-Stark apparatus for water removal.
 - Heat the mixture to a temperature sufficient to drive the condensation reaction and remove the water azeotropically (typically 150-180 °C). The reaction can be catalyzed by a small amount of an acid or base.
 - Monitor the reaction progress by measuring the amount of water collected. The reaction is considered complete when the theoretical amount of water has been removed.
 - The resulting intermediate, N,N-bis(2-hydroxyethyl) tridecanamide, is then reduced to the final amine product. This can be achieved using a suitable reducing agent such as lithium aluminum hydride (LiAlH₄) in an appropriate solvent like tetrahydrofuran (THF).
 - The final product is then isolated and purified.

Purification

Purification of the crude product can be achieved by methods such as recrystallization or column chromatography.

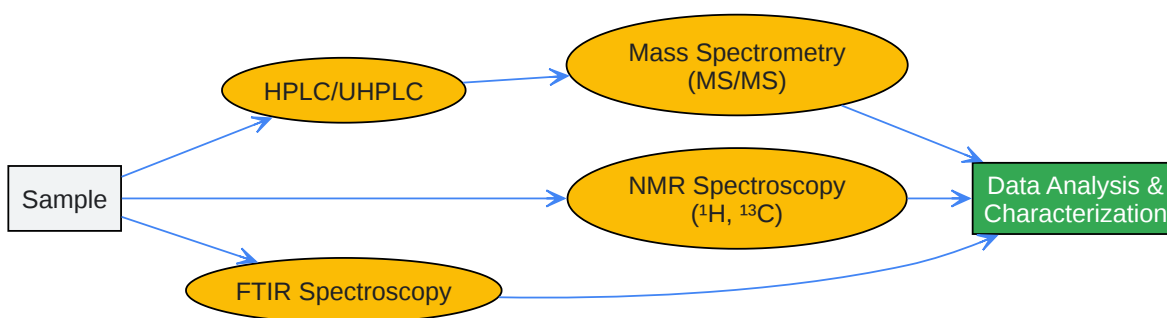
- Recrystallization: If the product is a solid, it can be recrystallized from a suitable solvent system. The choice of solvent will depend on the polarity of the compound and its impurities.

- **Column Chromatography:** For more rigorous purification, column chromatography using silica gel or alumina as the stationary phase can be employed. The mobile phase would typically be a mixture of a non-polar solvent (e.g., hexane or heptane) and a more polar solvent (e.g., ethyl acetate or isopropanol), with the polarity gradient adjusted to achieve optimal separation.

Analysis

The purity and identity of N,N-bis(2-hydroxyethyl) tridecylamine can be assessed using various analytical techniques.

- **Analytical Workflow:**



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Analytical Workflow for Characterization

- **High-Performance Liquid Chromatography (HPLC) / Ultra-High-Performance Liquid Chromatography (UHPLC):** LC methods coupled with mass spectrometry (LC-MS/MS) are powerful for the analysis of N,N-bis(2-hydroxyethyl) alkylamines.[10][11] A reversed-phase column (e.g., C8 or C18) with a mobile phase gradient of water and an organic solvent (e.g., acetonitrile or methanol), often with a modifier like formic acid or ammonium acetate, can be used for separation. Detection can be achieved using a charged aerosol detector (CAD), an evaporative light scattering detector (ELSD), or a mass spectrometer.

Applications in Research and Drug Development

While the primary applications of N,N-bis(2-hydroxyethyl) tridecylamine are in the industrial sector as a surfactant, emulsifier, and thickener, its chemical structure suggests potential roles in pharmaceutical sciences.^[1]

- **Drug Formulation:** As a non-ionic surfactant, it could be investigated as an excipient in drug formulations to enhance the solubility and bioavailability of poorly water-soluble active pharmaceutical ingredients (APIs).
- **Drug Delivery Systems:** The amphiphilic nature of the molecule makes it a candidate for the formation of micelles or other self-assembled structures that can encapsulate and deliver drugs.
- **Penetration Enhancer:** Long-chain alkylamines are known to act as penetration enhancers in transdermal drug delivery systems. The specific properties of the tridecyl derivative in this context would require further investigation.

It is important to note that the biological activity and toxicological profile of N,N-bis(2-hydroxyethyl) tridecylamine would need to be thoroughly evaluated for any potential pharmaceutical application. Studies on structurally related compounds, such as N,N'-Bis(2-hydroxybenzyl) ethylenediamine derivatives, have shown cytotoxic activity against cancer cell lines, suggesting that the N,N-bis(2-hydroxyethyl) moiety can be part of biologically active molecules.^[12] However, direct evidence for the biological activity of N,N-bis(2-hydroxyethyl) tridecylamine is currently lacking.

Surfactant Properties

The surfactant properties of N,N-bis(2-hydroxyethyl) tridecylamine are central to its functionality. Key parameters include the critical micelle concentration (CMC) and surface tension.

Critical Micelle Concentration (CMC): The CMC is the concentration at which surfactant molecules begin to form micelles in solution. For homologous series of N-alkyl diethanolamines, the CMC generally decreases as the length of the alkyl chain increases.^[13] While the specific CMC for the C13 derivative is not readily available, it is expected to be lower than that of shorter-chain analogues. The CMC can be determined experimentally by

measuring the change in a physical property, such as surface tension, as a function of surfactant concentration.

Surface Tension: The surface tension of an aqueous solution of N,N-bis(2-hydroxyethyl) tridecylamine will decrease as the concentration increases up to the CMC, after which it will remain relatively constant.[13] This property is fundamental to its role as a wetting agent and emulsifier.

Safety Information

N,N-bis(2-hydroxyethyl) tridecylamine may cause skin and eye irritation.[1] Appropriate personal protective equipment, such as gloves and safety glasses, should be worn when handling this chemical. Care should also be taken to avoid contact with strong oxidizing agents. [1] For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS) provided by the supplier.

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References

- 1. chembk.com [chembk.com]
- 2. N,N'-BIS(2-HYDROXYETHYL)ETHYLENEDIAMINE synthesis - chemicalbook [chemicalbook.com]
- 3. N,N-Bis(2-hydroxyethyl) Tridecylamine | CymitQuimica [cymitquimica.com]
- 4. echemi.com [echemi.com]
- 5. 2,2'-(Tridecylazanediyl)di(ethan-1-ol) | C₁₇H₃₇NO₂ | CID 109646 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. benchchem.com [benchchem.com]

- 9. EP2032523B1 - Process for preparation of alkoxyated alkylamines / alkyl ether amines with peaked distribution - Google Patents [patents.google.com]
- 10. N, N-bis(2-hydroxyethyl)alkyl(C8-C18)amine (Ref. No. 39090) (using Sabostat AL100 (CAS 61791-31-9)) - analysis - Analytice [analytice.com]
- 11. researchgate.net [researchgate.net]
- 12. Cytotoxic activity of N, N'-Bis (2-hydroxybenzyl) ethylenediamine derivatives in human cancer cell lines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [N,N-bis(2-hydroxyethyl) tridecylamine: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1266714/docs#n-n-bis-2-hydroxyethyl-tridecylamine-a-technical-guide-for-researchers>]

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